

Creosol-d4 physical and chemical characteristics

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Compound of Interest

Compound Name: Creosol-d4

Cat. No.: B1482690

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Technical Guide: Creosol-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **Creosol-d4** (2-Methoxy-4-methylphenol-d4), a deuterated analog of creosol. This document is intended for use by researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Core Physical and Chemical Properties

Creosol-d4 is a synthetic, stable isotope-labeled form of creosol, an endogenous metabolite. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of unlabeled creosol in various biological matrices. Its physical and chemical properties are closely related to its non-deuterated counterpart.

Table 1: Physical and Chemical Properties of **Creosol-d4** and Creosol

Property	Creosol-d4 (2-Methoxy-4-methylphenol-d4)	Creosol (2-Methoxy-4-methylphenol)
Molecular Formula	C ₈ H ₆ D ₄ O ₂	C ₈ H ₁₀ O ₂
Molecular Weight	142.19 g/mol	138.16 g/mol
CAS Number	20189-08-6	93-51-6
Appearance	Colorless to light yellow liquid[1]	Colorless to yellowish aromatic liquid
Melting Point	~5 °C (estimated)	5 °C
Boiling Point	~221-222 °C (estimated)	221-222 °C
Solubility	Slightly soluble in water; Soluble in organic solvents such as methanol, ethanol, and DMSO.	Slightly soluble in water; Miscible with ethanol, ether, and benzene.
Density	~1.092 g/mL at 25 °C (estimated)	1.092 g/mL at 25 °C

Experimental Protocols: Quantification of Creosol using Creosol-d4 Internal Standard

Creosol-d4 is primarily utilized as an internal standard in isotope dilution mass spectrometry for the accurate quantification of creosol in biological samples. The following is a generalized experimental protocol for the analysis of creosol in plasma using LC-MS/MS.

Sample Preparation: Protein Precipitation

- **Spiking:** To 100 µL of plasma sample, add 10 µL of **Creosol-d4** internal standard solution (concentration to be optimized based on expected analyte levels).
- **Precipitation:** Add 400 µL of ice-cold acetonitrile to precipitate proteins.
- **Vortexing:** Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.

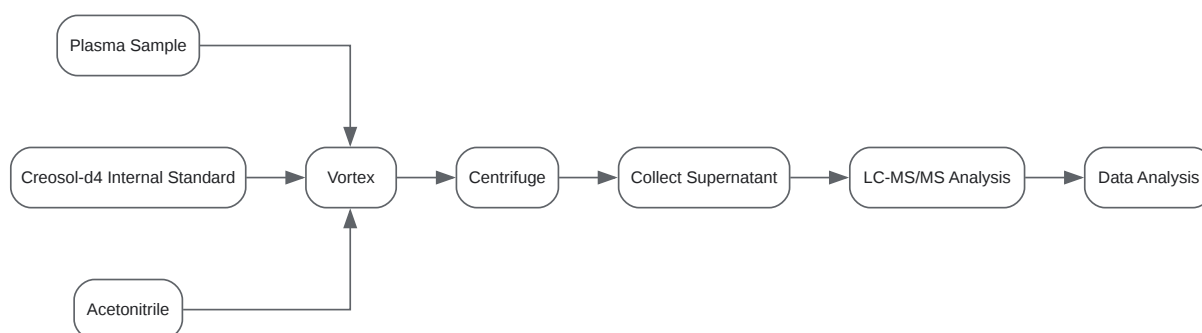
- Centrifugation: Centrifuge the samples at 10,000 x g for 10 minutes at 4 °C.
- Supernatant Collection: Carefully collect the supernatant for LC-MS/MS analysis.

LC-MS/MS Analysis

- Chromatographic Separation: Utilize a C18 reverse-phase column with a gradient elution profile.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
- Mass Spectrometry: Employ a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode with electrospray ionization (ESI) in negative mode.
 - MRM Transitions:
 - Creosol: Q1/Q3 transition (e.g., m/z 137 -> 122)
 - **Creosol-d4**: Q1/Q3 transition (e.g., m/z 141 -> 126)

Visualizations

Experimental Workflow

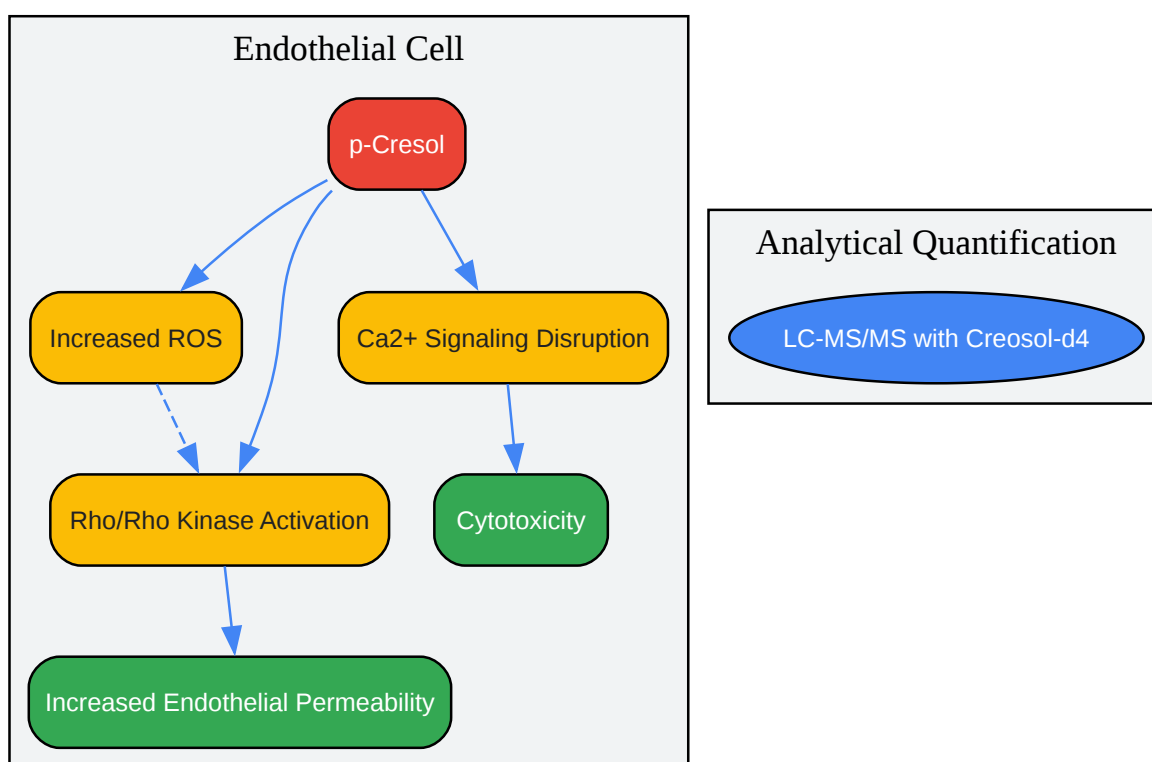


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Caption: A generalized workflow for the quantification of creosol in plasma using **Creosol-d4**.

Signaling Pathway of p-Cresol

The biological effects of creosol are an active area of research. As a uremic toxin, p-cresol has been shown to impact various cellular signaling pathways, contributing to its toxic effects.^{[2][3]} **Creosol-d4** serves as a critical tool for accurately measuring p-cresol levels in biological systems to study these pathways.



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Caption: Simplified signaling pathway of p-cresol in endothelial cells.

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References

- 1. guidechem.com [guidechem.com]
- 2. Unraveling p-Cresol: from biosynthesis to biological and biochemical activities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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